

Technical Guide: Physical Properties of Isonicotine-d3

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Compound of Interest

Compound Name: Isonicotine-d3

Cat. No.: B15294545

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This technical guide provides a comprehensive overview of the known physical properties of **Isonicotine-d3**. Given the limited availability of specific experimental data for this deuterated compound, this guide also furnishes detailed, standard experimental protocols for the determination of key physical properties applicable to organic compounds of this nature.

Core Physical Properties

Isonicotine-d3, a deuterated analog of isonicotine, is primarily utilized as an internal standard in analytical and research settings. Its physical properties are expected to be nearly identical to those of isonicotine. The introduction of deuterium atoms results in a slight increase in molecular weight but typically has a negligible effect on other physical characteristics under standard conditions.

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₁ D ₃ N ₂	CymitQuimica[1]
Molecular Weight	165.25 g/mol	Axios Research[2], CymitQuimica[1]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A

Experimental Protocols for Physical Property Determination

The following sections detail standard laboratory procedures for determining the melting point, boiling point, and solubility of organic compounds like **Isonicotine-d3**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. This property is a crucial indicator of purity.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.[3][4]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating apparatus, such as a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil) or a digital melting point apparatus.[3][4]
- **Heating:** The sample is heated gradually, with the temperature increase slowed to 1-2°C per minute as the expected melting point is approached.[4]

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[3] A sharp melting range (typically 0.5-2°C) is indicative of a pure compound.[3]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. It is a characteristic physical property that depends on the strength of intermolecular forces.

Methodology: Micro Boiling Point Determination (Capillary Method)

- Sample Preparation: A small amount of the liquid sample (a few drops) is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.[1]
- Apparatus Setup: The test tube is attached to a thermometer, with the bulb of the thermometer positioned adjacent to the test tube. The assembly is then heated in a suitable heating bath (e.g., Thiele tube).[5]
- Heating: The heating bath is warmed gently. As the temperature rises, air trapped in the capillary tube will slowly be expelled.[1]
- Observation: When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the inverted capillary tube.[1] The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point of the sample.[6]

Solubility Determination

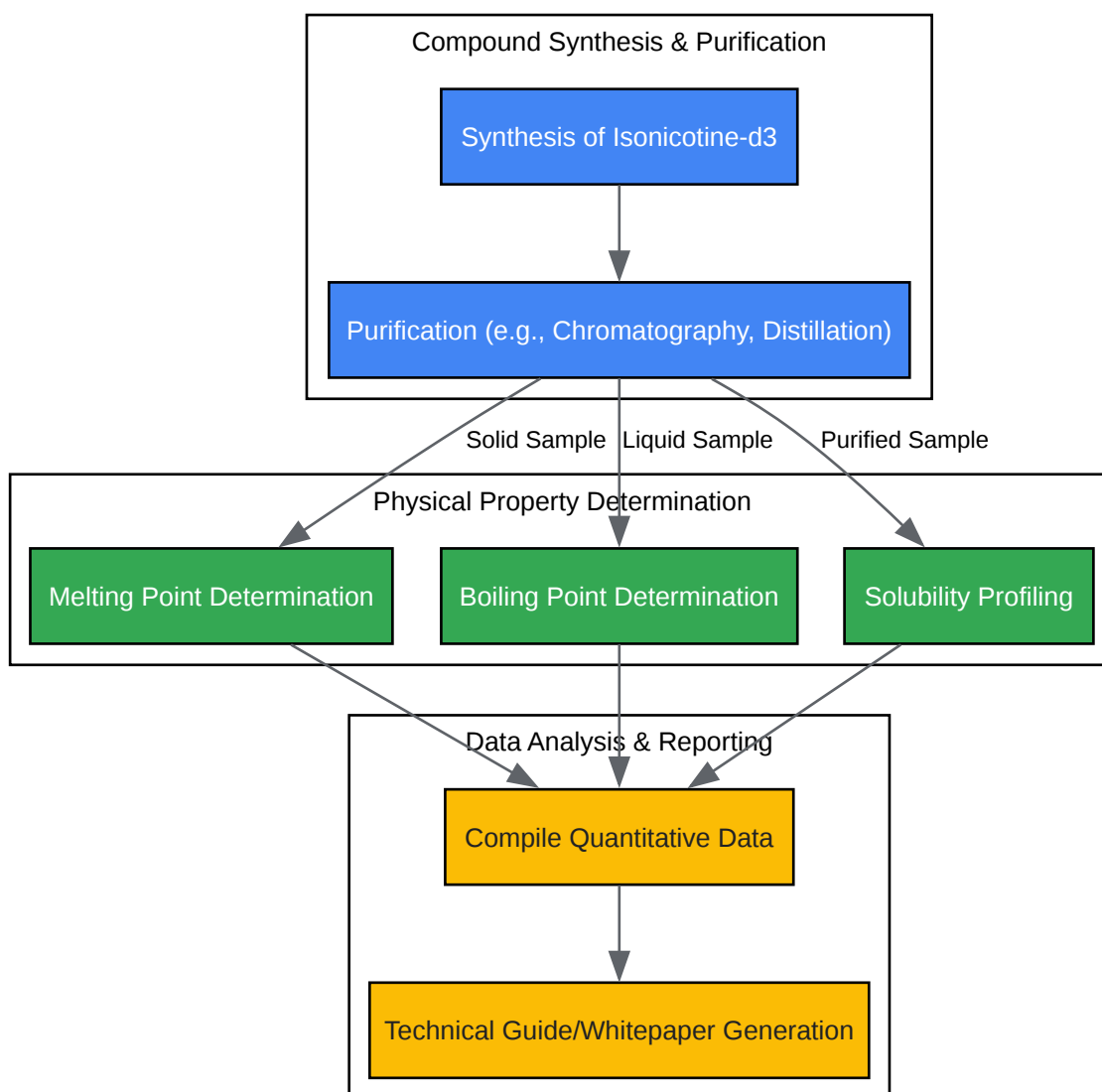
Solubility is the property of a solid, liquid, or gaseous chemical substance (solute) to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of a substance fundamentally depends on the physical and chemical properties of both the solute and the solvent as well as on temperature, pressure, and the pH of the solution. The principle of "like dissolves like" is a useful qualitative guideline.[7]

Methodology: Qualitative Solubility Testing

- **Sample Preparation:** A small, measured amount of the solute (e.g., 10 mg) is placed in a test tube.
- **Solvent Addition:** A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- **Mixing:** The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) at a controlled temperature (usually room temperature).[8]
- **Observation:** The mixture is visually inspected to determine if the solute has completely dissolved. If the solution is clear and no solid particles are visible, the substance is considered soluble. If solid remains, it is considered insoluble or partially soluble.[7]
- **Systematic Testing:** This procedure is repeated with a range of solvents of varying polarities (e.g., water, ethanol, acetone, diethyl ether, hexane) and pH (e.g., 5% aqueous HCl, 5% aqueous NaHCO₃, 5% aqueous NaOH) to create a solubility profile for the compound.[9]

Visualizing Experimental Workflow

The following diagram illustrates a general workflow for the characterization of the physical properties of a new or uncharacterized organic compound like **Isonicotine-d3**.



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Workflow for Physical Property Characterization.

Disclaimer: This document is intended for informational purposes for a scientific audience. The experimental protocols described are generalized and may require optimization based on the specific properties of the compound and the equipment available. Appropriate safety precautions should always be taken when handling chemical substances.

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